

# Technical Guide: 4-Fluoro-3-nitrobenzyl bromide

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## Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzyl bromide

Cat. No.: B1254260

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CAS Number: 15017-52-4

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **4-Fluoro-3-nitrobenzyl bromide**, a key intermediate in organic synthesis. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and subsequent reactions, and its safety and handling guidelines.

## Chemical and Physical Properties

**4-Fluoro-3-nitrobenzyl bromide** is a substituted aromatic compound with the chemical formula  $C_7H_5BrFNO_2$ .<sup>[1][2]</sup> Its molecular weight is approximately 234.02 g/mol.<sup>[1][2]</sup> This compound is a valuable reagent in the synthesis of various organic molecules, particularly heterocyclic compounds.

Property	Value	Source
CAS Number	15017-52-4	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrFNO <sub>2</sub>	[1][2]
Molecular Weight	234.02 g/mol	[1][2]
IUPAC Name	4-(bromomethyl)-1-fluoro-2-nitrobenzene	[3]
Appearance	Light yellow solid	[1]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Soluble in organic solvents like ether and ethyl acetate.[1]	

## Experimental Protocols

### Synthesis of 4-Fluoro-3-nitrobenzyl bromide

A common method for the synthesis of **4-Fluoro-3-nitrobenzyl bromide** involves the bromination of 4-fluoro-3-nitrobenzyl alcohol.[1]

Materials:

- 4-Fluoro-3-nitrobenzyl alcohol
- Phosphorus tribromide (PBr<sub>3</sub>)
- Anhydrous ether
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated brine solution

- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Petroleum ether and ethyl acetate for elution

Procedure:[1]

- In a dry reaction flask, dissolve 4-fluoro-3-nitrobenzyl alcohol (2.1 g, 11.23 mmol) in anhydrous ether (40 mL).
- Slowly add phosphorus tribromide (1.13 mL) dropwise to the solution.
- Stir the reaction mixture at room temperature for 1 hour.
- After the reaction is complete, carefully quench the reaction by adding water.
- Extract the mixture with ethyl acetate (3 x 20 mL).
- Combine the organic phases and wash sequentially with saturated sodium bicarbonate solution (20 mL) and saturated brine (20 mL).
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of petroleum ether/ethyl acetate as the eluent to yield **4-fluoro-3-nitrobenzyl bromide** as a light yellow solid (2.50 g, 95% yield).

Characterization:

- $^1\text{H}$  NMR (270 MHz,  $\text{CDCl}_3$ )  $\delta$  (ppm): 8.10 (dd, 1H,  $J = 7.1, 2.2$  Hz), 7.67 (m, 1H), 7.29 (dd, 1H,  $J = 10.7, 8.6$  Hz), 4.49 (s, 2H).[1]

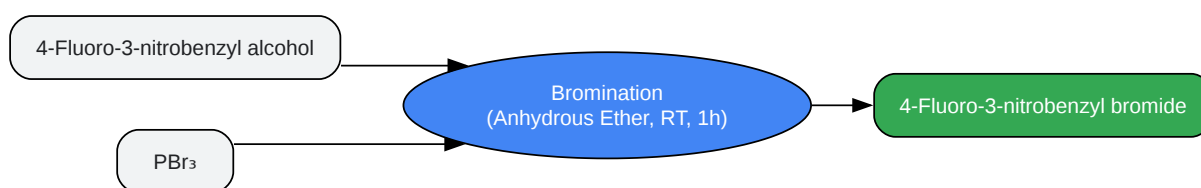
## Application in the Synthesis of Substituted Quinolines

**4-Fluoro-3-nitrobenzyl bromide** can serve as a precursor in the multi-step synthesis of substituted quinolines, which are known for their potential anti-breast cancer activities. While a

direct experimental protocol starting from **4-fluoro-3-nitrobenzyl bromide** for quinoline synthesis was not explicitly found, a general logical workflow can be inferred from the synthesis of similar structures. The initial step would likely involve a nucleophilic substitution reaction where the bromide is displaced.

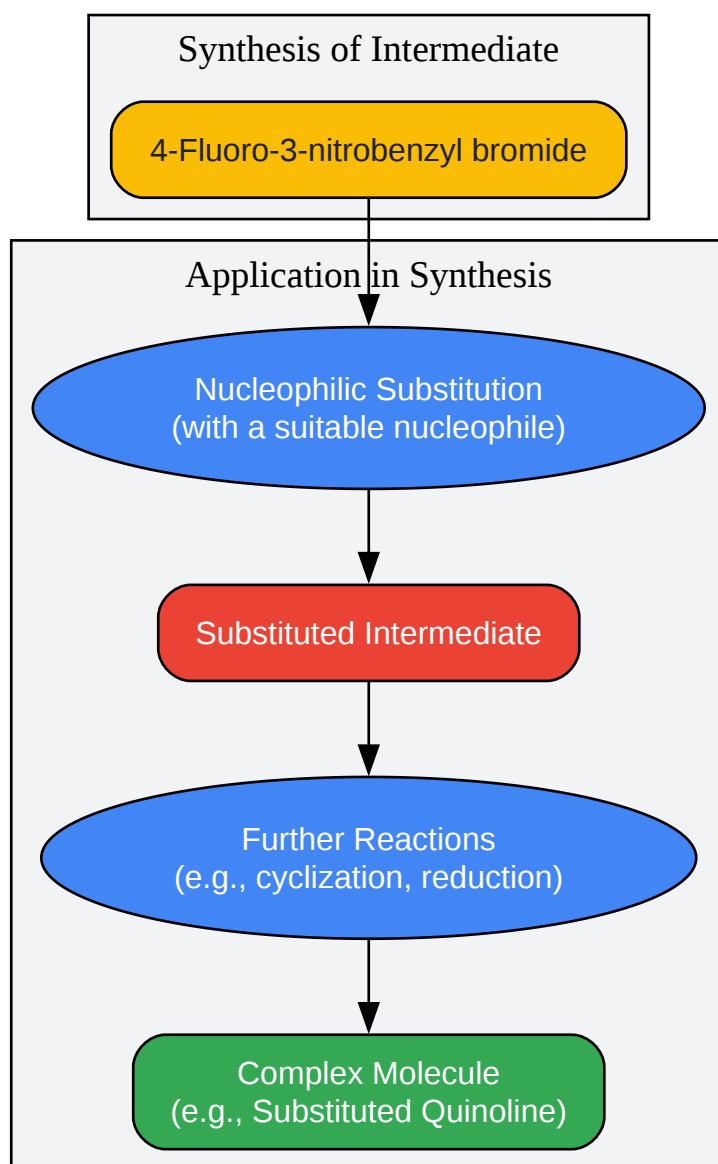
## Logical Relationships and Workflows

The following diagrams illustrate the synthesis of **4-Fluoro-3-nitrobenzyl bromide** and a generalized workflow for its potential application in the synthesis of more complex molecules.



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Caption: Synthesis of **4-Fluoro-3-nitrobenzyl bromide**.



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Caption: General workflow for the application of **4-Fluoro-3-nitrobenzyl bromide**.

## Safety and Handling

**4-Fluoro-3-nitrobenzyl bromide** is classified as a dangerous good for transport and should be handled with care. It is harmful if swallowed, may cause skin irritation, and can cause serious eye irritation. It may also cause respiratory irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

#### Precautionary Measures:

- Use in a well-ventilated area.
- Wear protective gloves, clothing, eye, and face protection.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Store in a well-ventilated place. Keep container tightly closed.

This technical guide provides a foundation for the safe and effective use of **4-Fluoro-3-nitrobenzyl bromide** in a research and development setting. For further details, it is recommended to consult the relevant Safety Data Sheets (SDS) and peer-reviewed literature.

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## References

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